

Application Notes and Protocols for FASN-IN-5 in a Xenograft Model

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Compound of Interest

Compound Name: FASN-IN-5

Cat. No.: B15577402

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Introduction

Fatty Acid Synthase (FASN) is a critical enzyme in the de novo synthesis of fatty acids.[1][2][3][4] In many cancer types, FASN is overexpressed and has been linked to poor prognosis, making it an attractive therapeutic target.[1][5] Inhibition of FASN in cancer cells disrupts lipid biosynthesis, leading to metabolic stress, cell cycle arrest, and apoptosis.[5][6][7] **FASN-IN-5** is a potent and selective inhibitor of FASN, demonstrating significant anti-tumor activity in preclinical models. These application notes provide a comprehensive guide for the utilization of **FASN-IN-5** in a xenograft model, including detailed protocols and expected outcomes.

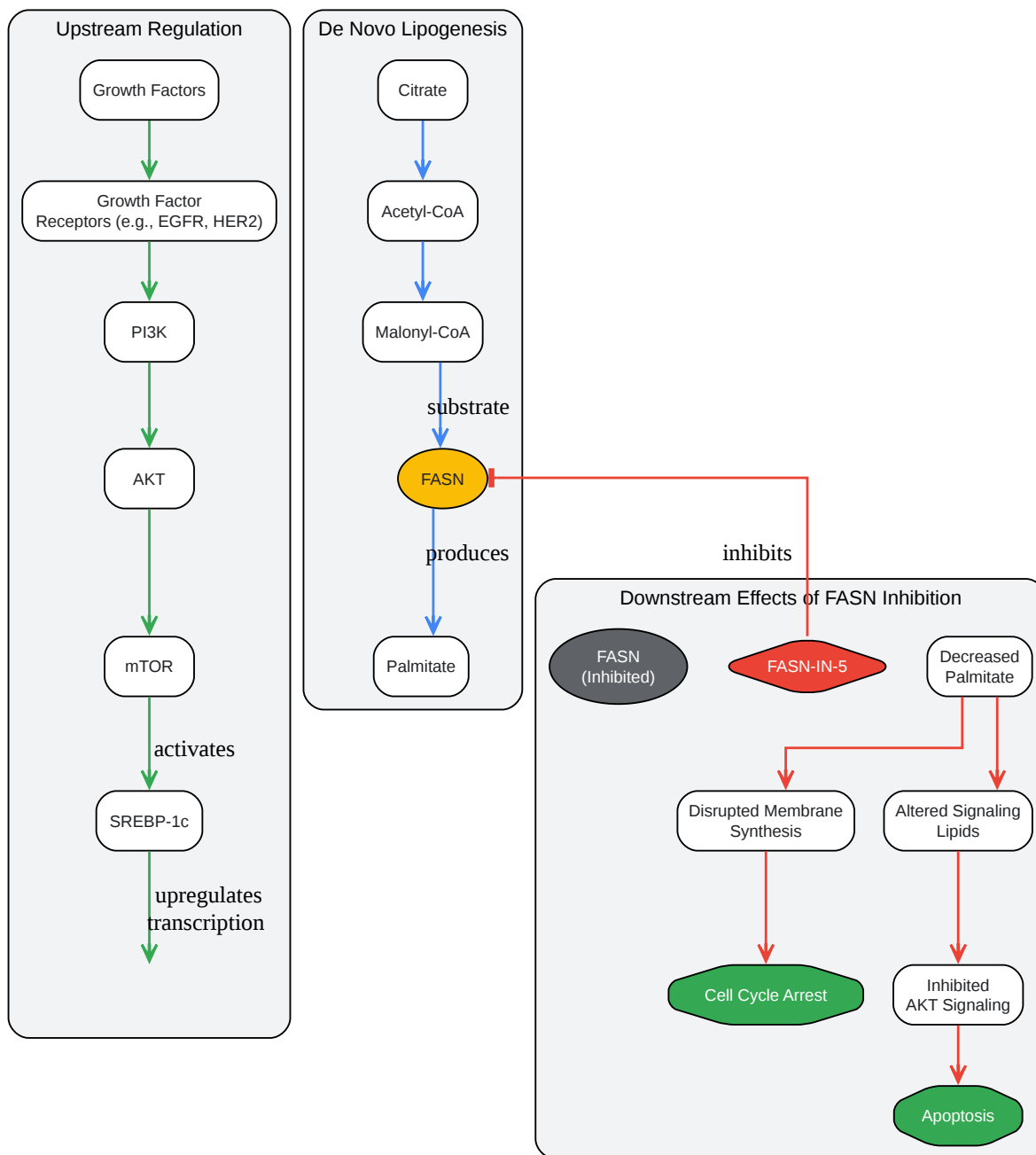
Mechanism of Action

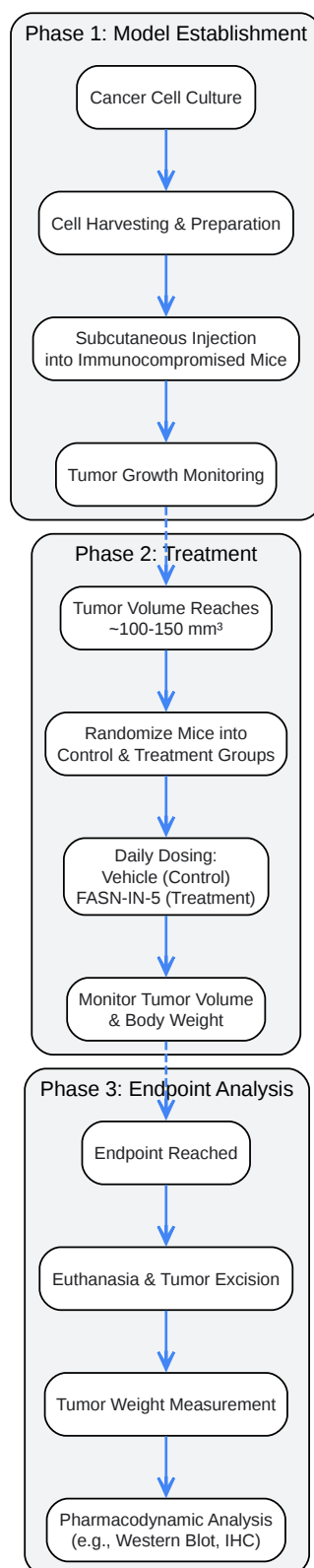
FASN-IN-5 primarily functions by inhibiting the enzymatic activity of FASN, which catalyzes the synthesis of palmitate from acetyl-CoA and malonyl-CoA.[8] This inhibition leads to a cascade of downstream effects detrimental to cancer cells, which are highly dependent on de novo lipogenesis for membrane production, energy storage, and signaling molecule synthesis.[4][9] The key mechanisms include:

- Depletion of Fatty Acids: Halting the production of fatty acids essential for new membrane formation in rapidly dividing cancer cells.
- Accumulation of Malonyl-CoA: The build-up of the FASN substrate malonyl-CoA can have cytotoxic effects.[\[1\]](#)[\[7\]](#)
- Inhibition of Oncogenic Signaling: FASN inhibition has been shown to suppress critical cancer-promoting pathways such as PI3K/AKT/mTOR and MAPK/ERK.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Signaling Pathway

The following diagram illustrates the central role of FASN in cancer cell metabolism and the impact of its inhibition by **FASN-IN-5** on key oncogenic signaling pathways.





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